

Essential Safety and Operational Guide for Handling Imidazole-5-propionic Acid

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Compound of Interest

Compound Name: *Imidazole-5-propionic acid*

Cat. No.: *B556039*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of **Imidazole-5-propionic acid**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

Imidazole-5-propionic acid presents several hazards that necessitate the use of appropriate personal protective equipment.^[1] It is categorized as causing skin irritation, serious eye irritation, and potential respiratory irritation.^[1] Some safety data sheets also indicate that it may be harmful if swallowed and could potentially damage an unborn child.^[2] Therefore, strict adherence to PPE guidelines is crucial.

Summary of Hazard Classifications:

Hazard Classification	Category	GHS Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[1]
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child[2]

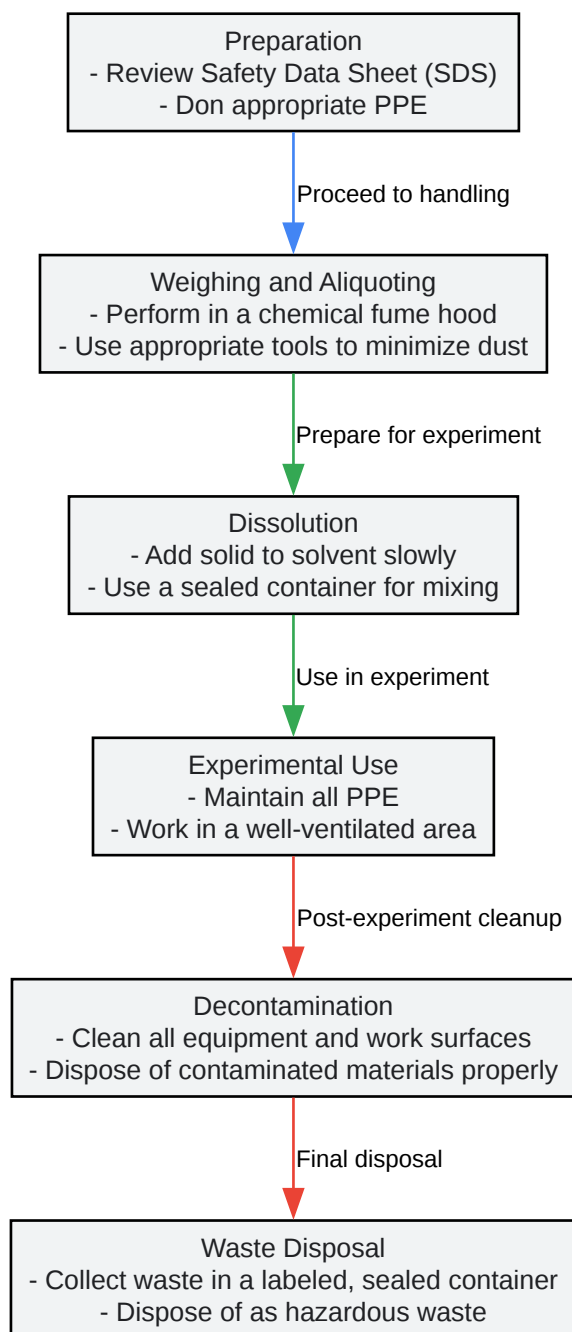
Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **Imidazole-5-propionic acid**, the following personal protective equipment is mandatory:

PPE Category	Item	Specifications and Use
Eye and Face Protection	Chemical Safety Goggles	Must be worn at all times in the laboratory to protect against splashes.[3][4] A face shield may be necessary for procedures with a high risk of splashing.
Hand Protection	Nitrile Gloves	Check for any signs of degradation or puncture before use.[4] Always wash hands thoroughly after removing gloves.
Body Protection	Laboratory Coat	A fully-buttoned lab coat is required to protect against skin contact.[5] For larger quantities or increased risk of exposure, a chemical-resistant apron should be worn.[3]
Respiratory Protection	Fume Hood	All handling of Imidazole-5-propionic acid should be conducted in a properly functioning and certified laboratory chemical fume hood to avoid inhalation of dust or vapors.[5]

Experimental Workflow for Handling Imidazole-5-propionic Acid

The following diagram outlines the standard operational procedure for safely handling **Imidazole-5-propionic acid** in a laboratory setting.



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